

Application Notes and Protocols for Monochrome Yellow 1 Sodium Salt

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Compound of Interest

Compound Name: Monochrome Yellow 1 sodium salt

Cat. No.: B608978

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Introduction

Monochrome Yellow 1 sodium salt, also known by several synonyms including Alizarin Yellow GG and Mordant Yellow 1, is a synthetic azo dye.[1][2][3] Its primary and most well-documented application in a laboratory setting is as a pH indicator, exhibiting a distinct color change in the alkaline range. While its use as a fluorescent probe for cellular imaging or in high-throughput screening for drug development is not established in scientific literature, its pH-sensitive properties may offer niche applications. Azo dyes are typically weakly fluorescent or non-fluorescent due to the efficient non-radiative decay processes of the azo group.[4] However, some modern azo dyes have been engineered as fluorescent probes that are activated upon the cleavage of the azo bond, for instance, in hypoxic conditions.[5][6]

This document provides a summary of the known properties of **Monochrome Yellow 1 sodium salt** and detailed protocols for its use as a pH indicator. Furthermore, a hypothetical protocol is presented for researchers interested in exploring its potential for measuring pH in biological systems, a critical parameter in various cellular processes and disease states such as cancer.[7]

Physicochemical and Photophysical Properties

The quantitative data for **Monochrome Yellow 1 sodium salt** are summarized in the table below. It is important to note that while the absorbance maximum is documented,

comprehensive fluorescence data such as emission maximum, quantum yield, and photostability are not readily available in the scientific literature, likely because it is not primarily used as a fluorescent compound.

Property	Value	Reference(s)
Synonyms	Alizarin Yellow GG, Mordant Yellow 1	[1][3]
CAS Number	584-42-9	[1]
Molecular Formula	C ₁₃ H ₈ N ₃ NaO ₅	[1]
Molecular Weight	309.21 g/mol	[1]
Appearance	Yellow to orange-brown powder	[8][9]
Solubility	Soluble in water	[9][10]
Absorbance Maximum (λ _{max})	362 - 367 nm	[1][11]
pH Indicator Range	pH 10.0 - 12.0	[10]
Color Transition	Yellow (acidic side) to Red/Orange-Brown (alkaline side)	[10]
Fluorescence Emission	Not reported	
Quantum Yield	Not reported	
Photostability	Not reported	

Experimental Protocols

Protocol for Use as a pH Indicator in Aqueous Solutions

This protocol details the standard application of **Monochrome Yellow 1 sodium salt** as a pH indicator for titrations or for estimating the pH of a solution within its effective range.

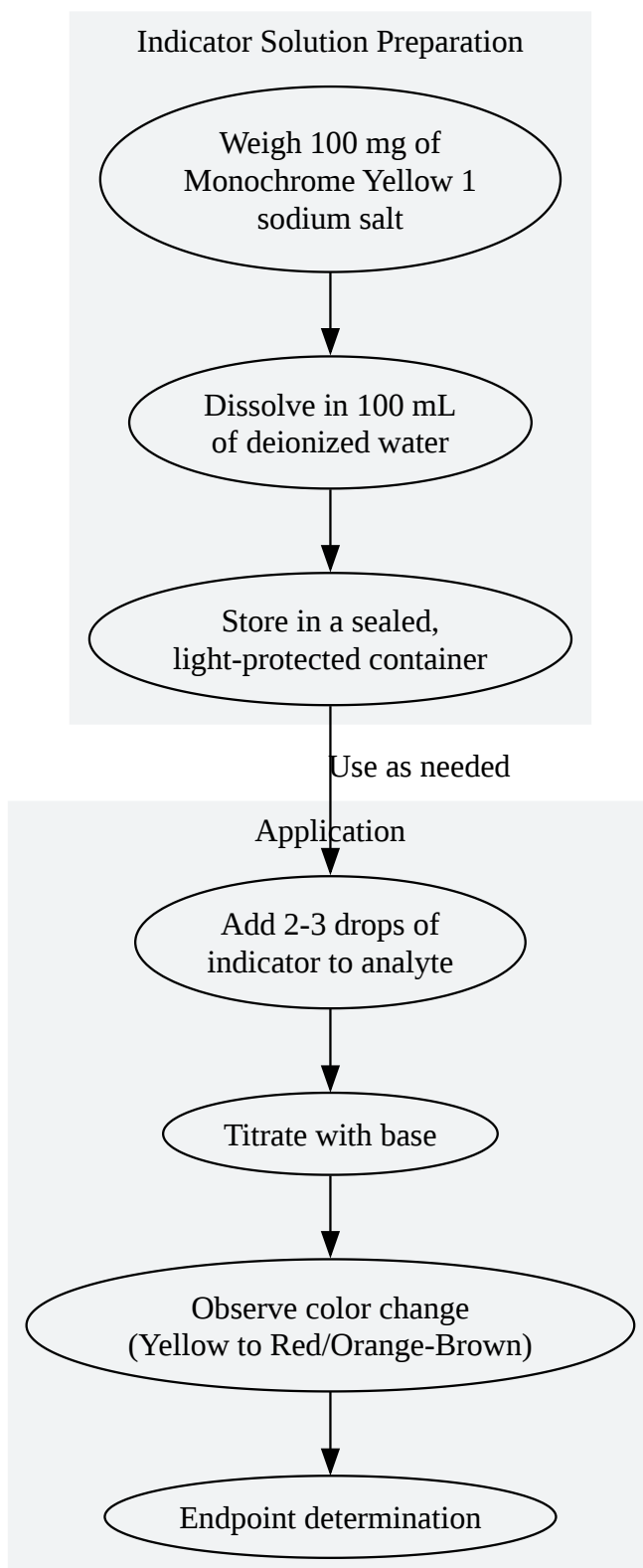
Materials:

- **Monochrome Yellow 1 sodium salt** (powder)
- Deionized water
- 0.1 M Sodium hydroxide (NaOH) solution
- 0.1 M Hydrochloric acid (HCl) solution
- Standard laboratory glassware (beakers, volumetric flasks, pipettes)
- Magnetic stirrer and stir bar
- pH meter for calibration

Procedure:

- Preparation of Indicator Stock Solution (0.1% w/v):
 - Weigh 100 mg of **Monochrome Yellow 1 sodium salt**.
 - Dissolve the powder in 100 mL of deionized water in a volumetric flask.
 - Mix thoroughly until the dye is completely dissolved. Store the solution in a well-sealed container, protected from light.
- pH Titration:
 - To the solution to be titrated (the analyte), add 2-3 drops of the 0.1% indicator solution.
 - If the initial pH of the analyte is below 10.0, the solution will appear yellow.
 - Titrate with a standard solution of a base (e.g., 0.1 M NaOH).
 - The endpoint of the titration is reached when the solution color sharply transitions from yellow to orange-brown, indicating a pH of approximately 12.0.
- pH Estimation of a Solution:
 - Add 1-2 drops of the indicator solution to the sample solution.

- Observe the color:
 - Yellow: The pH of the solution is ≤ 10.0 .
 - Intermediate orange shades: The pH is between 10.0 and 12.0.
 - Red/Orange-Brown: The pH is ≥ 12.0 .
- For more accurate determination within the transition range, comparison with solutions of known pH (buffers) containing the indicator is recommended.



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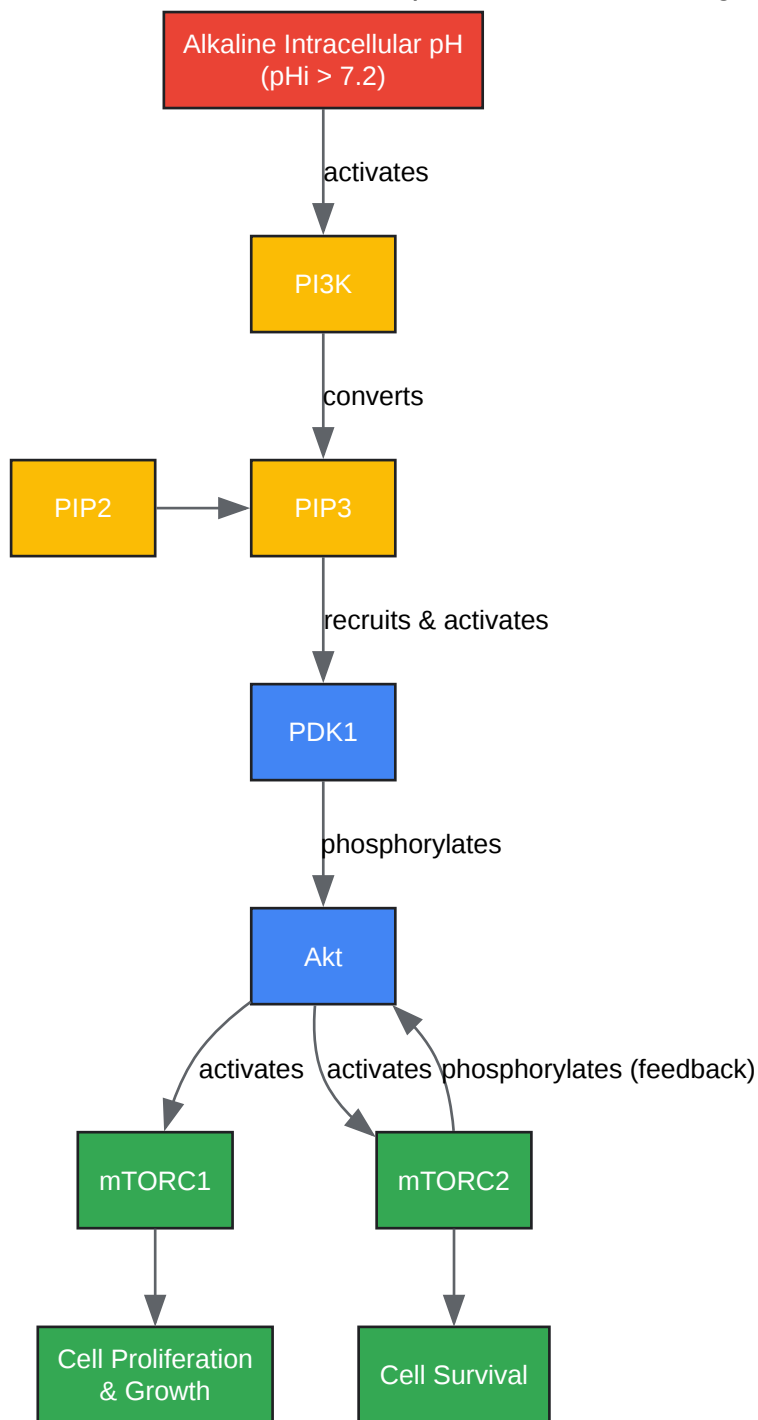
Caption: A hypothetical workflow for investigating the use of **Monochrome Yellow 1 sodium salt** for intracellular pH measurement.

Potential Biological Application: Investigating pH-Dependent Signaling

Intracellular pH (pHi) is a critical regulator of many cellular functions. Notably, an alkaline pHi is a characteristic of many cancer cells and has been shown to promote oncogenic behaviors, in part by modulating signaling pathways. [7] For instance, alkaline pHi can increase the activity of phosphoinositide 3-kinase (PI3K), leading to the activation of mTORC1 and mTORC2, which are central regulators of cell growth, proliferation, and survival. [7] A pH-sensitive probe that functions in the alkaline range could be a valuable tool for studying the interplay between pHi and these critical signaling cascades in the context of cancer biology and drug development.

Signaling Pathway: Influence of Alkaline pHi on PI3K/mTOR

Influence of Alkaline Intracellular pH on PI3K/mTOR Signaling

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Caption: Diagram illustrating how alkaline intracellular pH can activate the PI3K/mTOR signaling pathway.

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